

AM6545 in Weight Management: A Preclinical Cross-Study Comparison

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AM6545

Cat. No.: B15599534

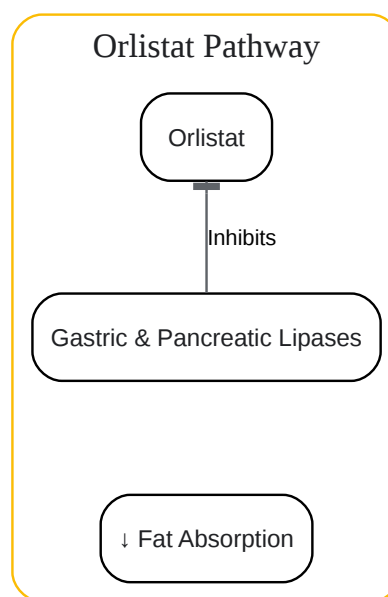
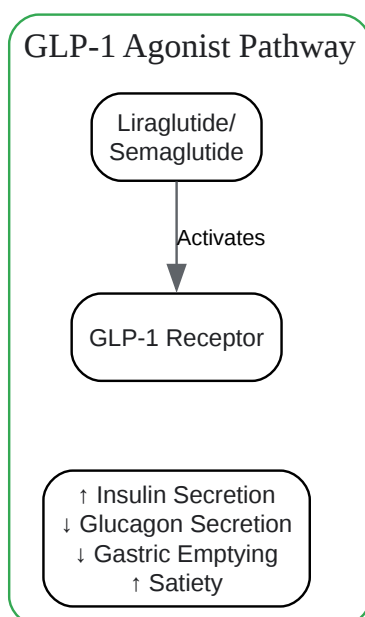
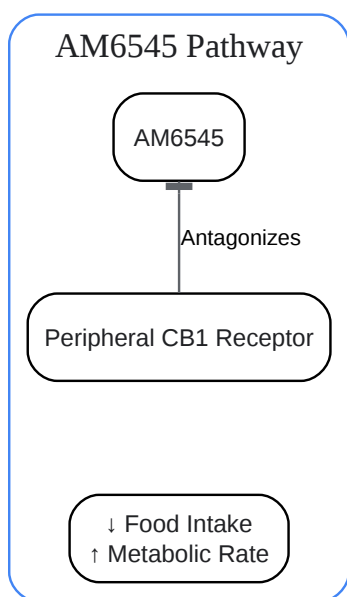
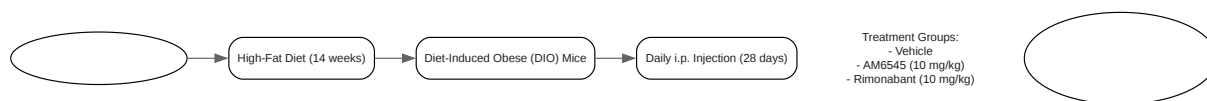
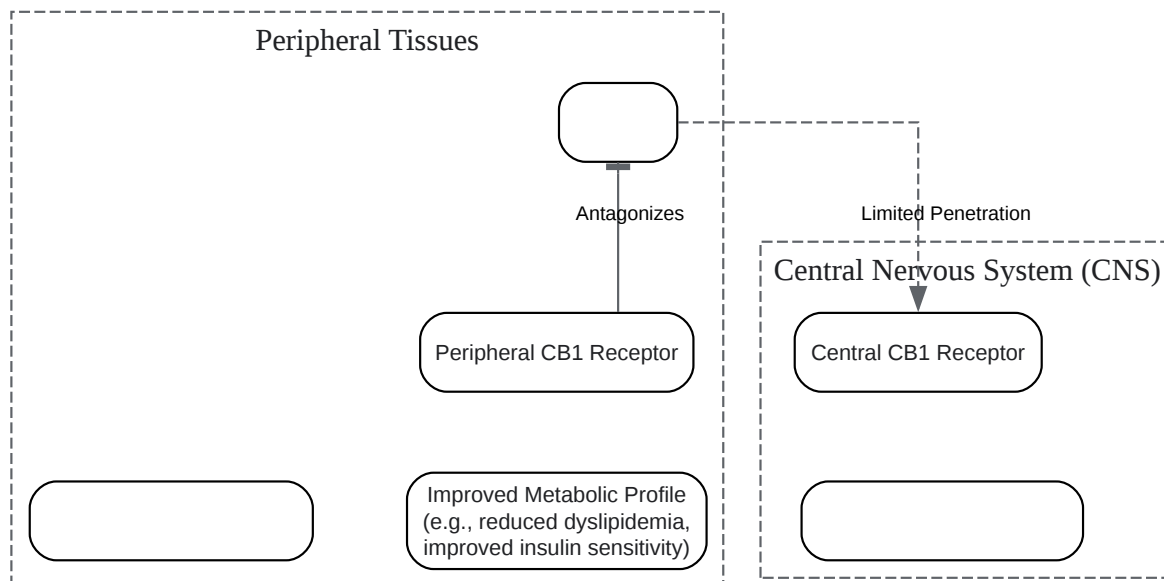
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An objective analysis of the peripherally restricted cannabinoid-1 receptor antagonist **AM6545** in preclinical models of obesity, compared with other weight management agents.

This guide provides a comprehensive comparison of the preclinical efficacy of **AM6545** in weight management with other notable anti-obesity compounds. The data presented is intended for researchers, scientists, and professionals in drug development to facilitate an objective evaluation of **AM6545**'s potential.

Mechanism of Action: A Differentiated Approach

AM6545 is a peripherally restricted, neutral antagonist of the cannabinoid-1 (CB1) receptor.^[1]
^[2] This targeted mode of action is designed to mitigate the central nervous system (CNS) side effects, such as anxiety and depression, that led to the withdrawal of the first-generation CB1 receptor antagonist, rimonabant. By selectively blocking CB1 receptors in peripheral tissues like the liver, adipose tissue, and the gastrointestinal tract, **AM6545** aims to reduce food intake and improve metabolic parameters without adversely affecting the CNS.^[1]



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References

- 1. mdpi.com [mdpi.com]
- 2. Characterization of the 5-HT_{2C} receptor agonist lorcaserin on efficacy and safety measures in a rat model of diet-induced obesity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [AM6545 in Weight Management: A Preclinical Cross-Study Comparison]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15599534#cross-study-comparison-of-am6545-effects-on-weight-management]

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